

Technical Monograph: 2-Hydrazino-8-hydroxyquinoline

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Compound of Interest

Compound Name: 2-Hydrazinylquinolin-8-ol

CAS No.: 15011-37-7

Cat. No.: B085008

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CAS: 15011-37-7 | Molecular Formula: C

H

N

O | MW: 175.19 g/mol Synonyms: 2-hydrazino-8-quinolinol; 8-hydroxy-2-quinolinehydrazine; **2-hydrazinylquinolin-8-ol**

Executive Summary

2-Hydrazino-8-hydroxyquinoline (2-HHQ) is a bifunctional quinoline scaffold that integrates the metal-chelating pharmacophore of 8-hydroxyquinoline (8-HQ) with the high nucleophilic reactivity of a hydrazine moiety at the C2 position. This dual functionality makes it a critical intermediate in two distinct fields:

- Medicinal Chemistry: As a precursor for synthesizing hydrazone-based multidrug resistance (MDR) reversal agents and antimicrobial compounds.

- Analytical Chemistry: As a "fluorogenic" derivatization reagent for carbonyls (aldehydes/ketones), where the 8-HQ core enables metal-enhanced fluorescence (MEF) upon chelation with ions like Al(III) or Zn(II).

This guide details the synthesis, reaction mechanisms, and handling protocols for 2-HHQ, emphasizing its utility as a "turn-on" fluorescent probe and a bioactive building block.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Data	Note
Appearance	Yellow to orange crystalline solid	Color intensifies upon oxidation or metal binding.
Solubility	Low in neutral water; Soluble in dilute acid (protonation), DMSO, Ethanol (hot).	Hydrazine group allows pH-dependent solubility.
Stability	Sensitive to oxidation (air/light).	Hydrazines can degrade to azo compounds; store under inert gas.
pKa	~4.0 (quinoline N), ~9.8 (phenolic OH)	Estimated based on 8-HQ parent scaffold.
Melting Point	143–145 °C (decomposition)	Varies by purity/solvate form; often decomposes upon melting.

Synthesis Protocol: Nucleophilic Aromatic Substitution ()

The synthesis of 2-HHQ relies on the nucleophilic displacement of a halogen (typically chlorine) at the activated 2-position of the quinoline ring by hydrazine. This reaction is favored due to the electron-deficient nature of the pyridine ring in the quinoline system.

Core Reaction

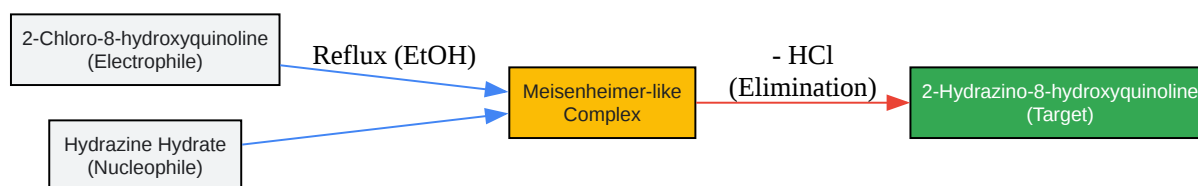
Precursor: 2-chloro-8-hydroxyquinoline (CAS 14459-86-0) Reagent: Hydrazine hydrate (

) Solvent: Ethanol or 1-Propanol

Step-by-Step Methodology

Based on the foundational work of Terry et al. (1967) and optimized for modern laboratory standards.

- Preparation: In a round-bottom flask equipped with a reflux condenser, dissolve 2-chloro-8-hydroxyquinoline (1.0 eq) in ethanol (10–20 volumes).
- Addition: Add hydrazine hydrate (excess, typically 3.0–5.0 eq) dropwise to the stirring solution.
 - Note: Excess hydrazine acts as both the nucleophile and a base to neutralize the HCl byproduct.
- Reflux: Heat the mixture to reflux (approx. 78–80 °C) for 4–6 hours. Monitor reaction progress via TLC (System: DCM/MeOH 9:1). The starting material ($R_f \sim 0.8$) should disappear, replaced by the more polar product ($R_f \sim 0.4$).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - If a precipitate forms, filter directly. If not, concentrate the solvent volume by 50% under reduced pressure and add cold water to induce precipitation.
- Purification:
 - Filter the crude solid.
 - Recrystallization: Dissolve in hot ethanol, filter while hot to remove insoluble impurities, and cool slowly to crystallize.
 - Drying: Dry under vacuum at 40 °C. Avoid high heat to prevent hydrazine decomposition.



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Caption: Nucleophilic aromatic substitution pathway transforming 2-chloro-8-hydroxyquinoline into 2-hydrazino-8-hydroxyquinoline.

Mechanistic Applications

A. Derivatization of Carbonyls (Schiff Base Formation)

The primary utility of the 2-hydrazino group is its reactivity toward aldehydes and ketones to form hydrazones. This is critical in metabolomics for "tagging" carbonyl metabolites.

- Mechanism: The terminal nitrogen of the hydrazine attacks the carbonyl carbon, followed by dehydration to form a double bond.
- Advantage: The resulting hydrazone conjugates the target molecule to the 8-HQ core, conferring metal-chelating properties to the target.

B. Metal-Enhanced Fluorescence (MEF)

The 8-hydroxyquinoline moiety is weakly fluorescent on its own due to excited-state intramolecular proton transfer (ESIPT). However, upon chelation with diamagnetic metals (e.g.,

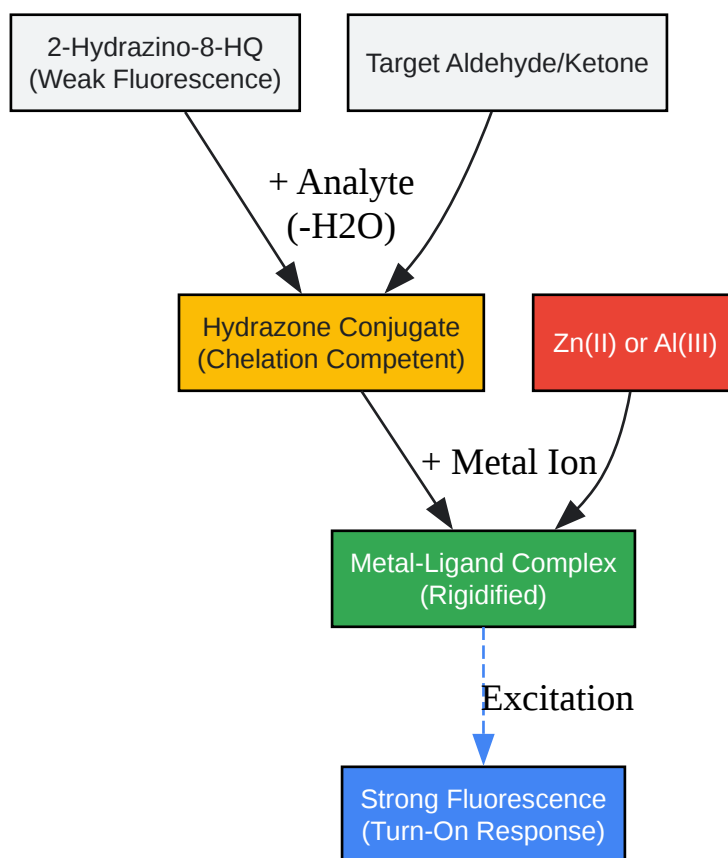
), the ESIPT is blocked, and the structure becomes rigid, leading to a massive increase in fluorescence quantum yield.

- Logic: React 2-HHQ with a non-fluorescent analyte (e.g., an aldehyde)

Form Hydrazone

Add

Strong Fluorescence.



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Caption: The "Turn-On" fluorescence mechanism via hydrazone formation and subsequent metal chelation.

Biological Activity & Drug Development

In drug discovery, 2-HHQ serves as a scaffold for Multidrug Resistance (MDR) Reversal Agents.

- P-gp Inhibition: Derivatives formed by reacting 2-HHQ with specific aldehydes (e.g., isatin derivatives or salicylaldehydes) have shown high potency in inhibiting P-glycoprotein (P-gp), an efflux pump responsible for chemotherapy resistance.

- Iron Chelation: The 8-HQ core acts as an iron chelator, potentially inducing cancer cell death via iron depletion or ROS generation (redox cycling of the iron complex).

Safety & Handling Protocols

Hazard Class: Hydrazine derivatives are potential carcinogens, mutagens, and skin sensitizers.
GHS Signal Word:DANGER

Hazard	Precaution
Acute Toxicity	Toxic if swallowed or inhaled. Handle in a fume hood.
Skin Sensitization	May cause allergic skin reactions. Double-glove (Nitrile) is mandatory.
Reactivity	Incompatible with strong oxidizers. May liberate toxic hydrazine gas if heated to decomposition.

Disposal: All waste containing this compound must be segregated as "Hazardous Chemical Waste" and treated as a potential carcinogen. Quench unreacted hydrazine residues with dilute bleach (sodium hypochlorite) cautiously before disposal if protocol permits, or dispose of as solid hazardous waste.

References

- Terry, R. F., Przystal, F., & Phillips, J. P. (1967). 2-Hydrazino-8-quinolinol and derivatives.[1][2][3] Journal of Medicinal Chemistry, 10(5), 981–981.
- Prachayasittikul, V., et al. (2013). 8-Hydroxyquinolines: a review of their metal chelating properties and medicinal applications. Drug Design, Development and Therapy, 7, 1157–1178.
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Sources

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